

"vapor pressure of Bromodifluoromethane at different temperatures"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bromodifluoromethane*

Cat. No.: *B075531*

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Vapor Pressure of Bromodifluoromethane: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the vapor pressure of **bromodifluoromethane** (CHBrF₂), also known as Halon 1201 or R-22B1. The following sections detail quantitative vapor pressure data at various temperatures, a description of a common experimental protocol for such measurements, and a visualization of the chemical pathway relevant to its environmental impact.

Data Presentation: Vapor Pressure of Bromodifluoromethane

The vapor pressure of a compound is a fundamental thermodynamic property indicating its volatility. The following table summarizes the temperatures at which **bromodifluoromethane** reaches specific vapor pressures. This data is crucial for applications ranging from chemical process design to environmental modeling.

Vapor Pressure (kPa)	Temperature (°C)	Temperature (K)
0.001	-128	145.15
0.01	-111.4	161.75
0.1	-89.7	183.45
1	-59.7	213.45
10	-16	257.15
100	5	278.15

Data sourced from a compilation by the NYU Physics department, referencing the CRC Handbook of Thermophysical and Thermochemical Data.[\[1\]](#)

Experimental Protocols: Measuring Vapor Pressure

The determination of vapor pressure for compounds like **bromodifluoromethane** is typically achieved through established experimental methods. A prevalent and accurate technique is the static method.

Principle of the Static Method:

The static method involves introducing a pure sample of the substance into a vacuum-sealed, temperature-controlled apparatus. The sample is allowed to reach thermal equilibrium, at which point the pressure exerted by the vapor in the headspace is measured directly.

Generalized Experimental Workflow:

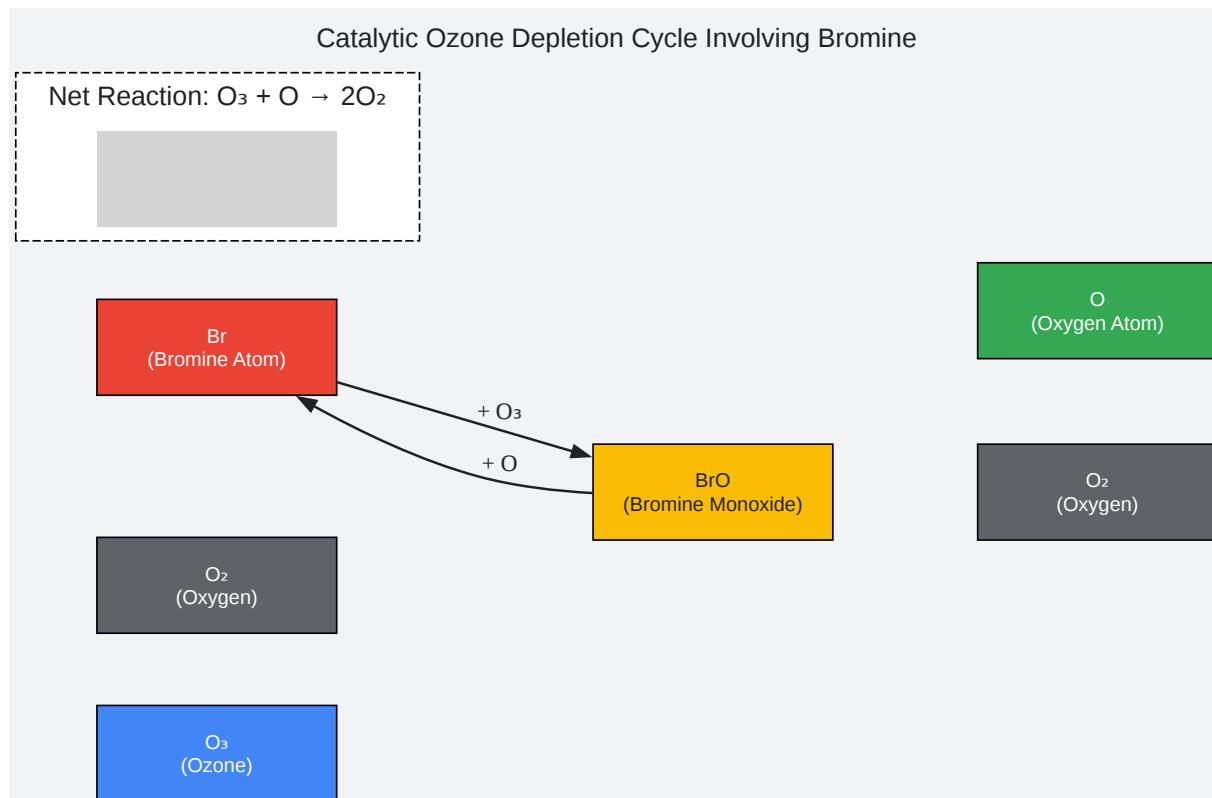
- Sample Preparation: A high-purity sample of **bromodifluoromethane** is obtained and degassed to remove any dissolved atmospheric gases. This is a critical step to ensure that the measured pressure is solely due to the vapor of the substance.
- Apparatus Setup: The core of the apparatus consists of a thermostated sample cell connected to a high-precision pressure transducer (e.g., a capacitance manometer) and a vacuum system. The temperature of the sample cell is precisely controlled and monitored.

- Evacuation: The entire system is evacuated to a high vacuum to remove any residual air or impurities.
- Sample Introduction: A small amount of the degassed **bromodifluoromethane** sample is introduced into the sample cell.
- Equilibrium: The sample is maintained at a constant, precisely measured temperature until the vapor pressure reading stabilizes, indicating that thermodynamic equilibrium between the liquid and vapor phases has been reached.
- Data Acquisition: The equilibrium vapor pressure and the corresponding temperature are recorded.
- Temperature Variation: The temperature of the sample cell is then incrementally changed, and the process is repeated to obtain a series of vapor pressure measurements at different temperatures.

The precision of this method relies on the accuracy of the temperature and pressure measurement instruments. Modern setups can achieve high precision over a wide range of temperatures and pressures.[\[2\]](#)

Mandatory Visualization: Catalytic Ozone Depletion Cycle by Bromine

Bromodifluoromethane is classified as an ozone-depleting substance.[\[3\]](#) Upon reaching the stratosphere, it can be photolyzed by ultraviolet radiation, releasing a bromine atom. This bromine atom can then act as a catalyst in a cycle that destroys ozone molecules. The following diagram illustrates this catalytic cycle.



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Caption: Catalytic cycle showing the destruction of ozone by a bromine atom.

This catalytic cycle demonstrates how a single bromine atom can destroy numerous ozone molecules, highlighting the significant environmental impact of bromine-containing compounds like **bromodifluoromethane** in the stratosphere.[4][5][6]

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- To cite this document: BenchChem. ["vapor pressure of Bromodifluoromethane at different temperatures"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075531#vapor-pressure-of-bromodifluoromethane-at-different-temperatures]

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